

experimental setup for demonstrating the piezoelectric effect in Rochelle salt

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Compound of Interest

Compound Name: Rochelle salt

Cat. No.: B1211169

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Application Note: Demonstrating the Piezoelectric Effect in Rochelle Salt

Introduction

Rochelle salt (Sodium Potassium Tartrate Tetrahydrate, $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$) is a well-known crystalline solid that exhibits a significant piezoelectric effect. The piezoelectric effect is the generation of an electrical charge in response to applied mechanical stress.^[1] This property makes **Rochelle salt** an excellent material for demonstrating this fundamental principle in a laboratory setting. This application note provides a detailed protocol for the synthesis of **Rochelle salt** crystals and the experimental setup for the demonstration and measurement of the direct piezoelectric effect. The procedures outlined are intended for researchers, scientists, and professionals in drug development who may have an interest in crystal engineering and electromechanical phenomena.

Experimental Protocols

Synthesis of Rochelle Salt Crystals

This protocol details the synthesis of **Rochelle salt** crystals from readily available starting materials: potassium bitartrate (cream of tartar) and sodium carbonate (washing soda).^{[2][3]}

Materials:

- Potassium bitartrate (Cream of Tartar)
- Sodium carbonate (Washing Soda)
- Distilled water
- 600 mL beaker
- 250 mL beaker
- Heating mantle or hot plate
- Magnetic stirrer and stir bar
- Glass stir rod
- Funnel
- Filter paper
- Spatula
- Forceps
- Crystallization dish

Procedure:

- Preparation of Reactant Solution: In the 600 mL beaker, dissolve 100 g of potassium bitartrate in 150 mL of distilled water.
- Heating and Reaction: Gently heat the solution to boiling while stirring continuously.^[3] Once boiling, slowly add sodium carbonate in small portions using a spatula. The solution will fizz as carbon dioxide is released.^[3] Continue adding sodium carbonate until the fizzing ceases, indicating the reaction is complete. The solution should become clear.
- Filtration: While the solution is still hot, filter it through a funnel lined with filter paper into the 250 mL beaker to remove any unreacted solids or impurities.^[3]

- **Crystallization:** Cover the beaker and allow the solution to cool slowly to room temperature. For optimal crystal growth, the beaker can be placed in a location with minimal temperature fluctuations. **Rochelle salt** crystals will begin to form as the solution cools.[4]
- **Crystal Harvesting:** Once a sufficient number of crystals have formed, carefully decant the remaining solution. Use forceps to transfer the crystals to a clean, dry filter paper to air dry. [3] For growing larger single crystals, a small, well-formed seed crystal can be suspended in a saturated **Rochelle salt** solution.[4]

Demonstration of the Piezoelectric Effect

This protocol describes the setup for applying a controlled mechanical force to a **Rochelle salt** crystal and measuring the resulting electrical potential.

Materials and Equipment:

- **Rochelle salt** crystal (synthesized as per Protocol 2.1)
- Oscilloscope or a high-impedance voltmeter
- Two conductive plates (e.g., copper or aluminum foil)
- Connecting wires with alligator clips
- A mechanism for applying controlled force (e.g., a calibrated weight, a mechanical press, or a pressure-controlled air piston)[5]
- Insulating material (e.g., rubber or Teflon sheet)

Procedure:

- **Crystal Preparation:** Select a well-formed **Rochelle salt** crystal with relatively flat and parallel faces.
- **Electrode Placement:** Place the **Rochelle salt** crystal between the two conductive plates, ensuring good electrical contact with the crystal faces. These plates will act as electrodes.[6]

- **Circuit Connection:** Connect the conductive plates to the input terminals of an oscilloscope or a high-impedance voltmeter using the connecting wires and alligator clips.[7]
- **Mechanical Stress Application:** Place the crystal and electrode assembly on an insulating material. Apply a controlled mechanical force to the top conductive plate. This can be done by placing a known weight on the plate or using a mechanical press.[5]
- **Data Acquisition:** Observe the voltage signal generated on the oscilloscope or voltmeter upon the application and release of the mechanical force.[6][7] Record the peak voltage generated.
- **Data Analysis:** Correlate the applied force with the measured voltage to characterize the piezoelectric response of the crystal.

Data Presentation

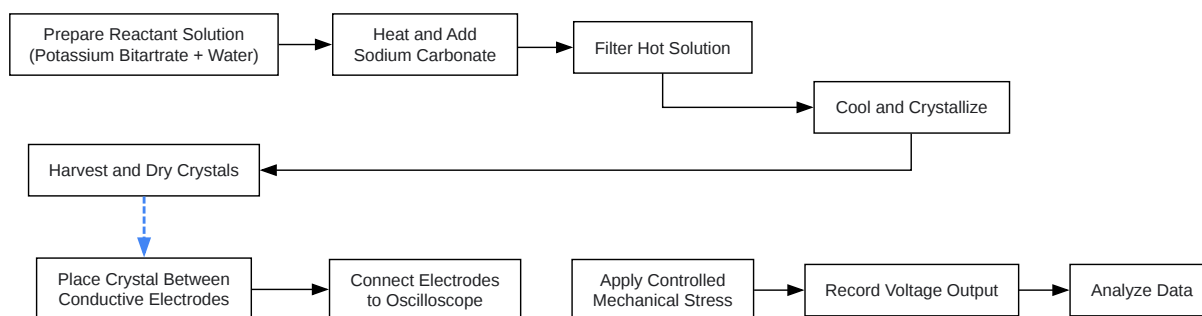
The following table summarizes typical quantitative data obtained from experiments demonstrating the piezoelectric effect in **Rochelle salt**.

| Parameter | Value | Conditions/Notes | Source(s) |
|--|----------------------|--|-----------|
| Piezoelectric Coefficient (d_{33}) | 30 - 120 pC/N | For Rochelle salt/PLA composite samples of varying thickness. | [5][8] |
| Piezoelectric Coefficient (d_{33}) | ~11 pC/N | For Rochelle salt grown in a wood matrix. | [8] |
| Piezoelectric Coefficient (d_{33}) | 1120 pC/N | For electrophoretically deposited polycrystalline layers. | [9] |
| Generated Voltage | 9.6 V (peak-to-peak) | Tapping a crystal with a plastic marker. | [6] |
| Generated Voltage | -2.0 V to +1.5 V | Tapping a crystal sandwiched between aluminum foil. | [10] |
| Generated Voltage | up to 1.33 V | From electrophoretically deposited layers under mechanical pressure. | [9] |

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure, from the synthesis of **Rochelle salt** to the measurement of its piezoelectric properties.

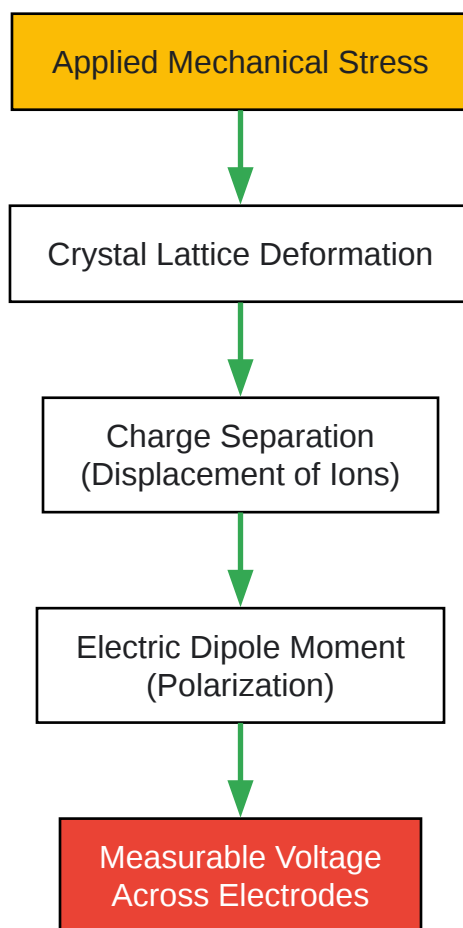


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Caption: Experimental workflow from synthesis to piezoelectric measurement.

Signaling Pathway of the Direct Piezoelectric Effect

The diagram below illustrates the causal relationship in the direct piezoelectric effect as demonstrated in this experiment.



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Caption: The direct piezoelectric effect signaling pathway.

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